

Physical properties like boiling point and density of 4-Benzylmorpholin-3-one.

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Compound of Interest

Compound Name: 4-Benzylmorpholin-3-one

Cat. No.: B1279983

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4-Benzylmorpholin-3-one: A Technical Overview of its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the known physical properties of **4-Benzylmorpholin-3-one**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of extensive experimental data, this document compiles and presents the most current information from established chemical suppliers and databases, highlighting both reported and predicted values.

Core Physical Properties

The physical characteristics of a compound are foundational to its application in research and development, influencing factors from reaction kinetics to bioavailability. Below is a summary of the available data for **4-Benzylmorpholin-3-one** (CAS Number: 61636-32-6).

Physical Property	Value	Source and Remarks
Boiling Point	125 °C	[1] At a pressure of 0.7 Torr.
Density	1.170 ± 0.06 g/cm ³	[1] Predicted value.
Molecular Formula	C ₁₁ H ₁₃ NO ₂	[2]
Molecular Weight	191.23 g/mol	[2]

It is important to note that some suppliers, such as AK Scientific, Inc., report that the boiling point and density are not available, which may indicate that the values from other sources are predicted or from limited experimental data[3].

Experimental Protocols: Synthesis of Substituted Morpholin-3-ones

While a specific, detailed experimental protocol for the synthesis of **4-Benzylmorpholin-3-one** is not readily available in peer-reviewed literature, a general approach for the synthesis of N-substituted morpholin-3-ones can be inferred from established synthetic methodologies for related heterocyclic compounds. A common strategy involves the reaction of an appropriate N-substituted amino alcohol with an α -haloacetyl halide or a related derivative, followed by intramolecular cyclization.

A plausible synthetic route to **4-Benzylmorpholin-3-one** is outlined below. This protocol is a representative example and may require optimization for specific laboratory conditions.

Reaction: N-benzylethanolamine reacts with chloroacetyl chloride in the presence of a base to yield an intermediate, which then undergoes intramolecular cyclization to form **4-Benzylmorpholin-3-one**.

Materials:

- N-benzylethanolamine
- Chloroacetyl chloride
- A suitable non-nucleophilic base (e.g., triethylamine or diisopropylethylamine)

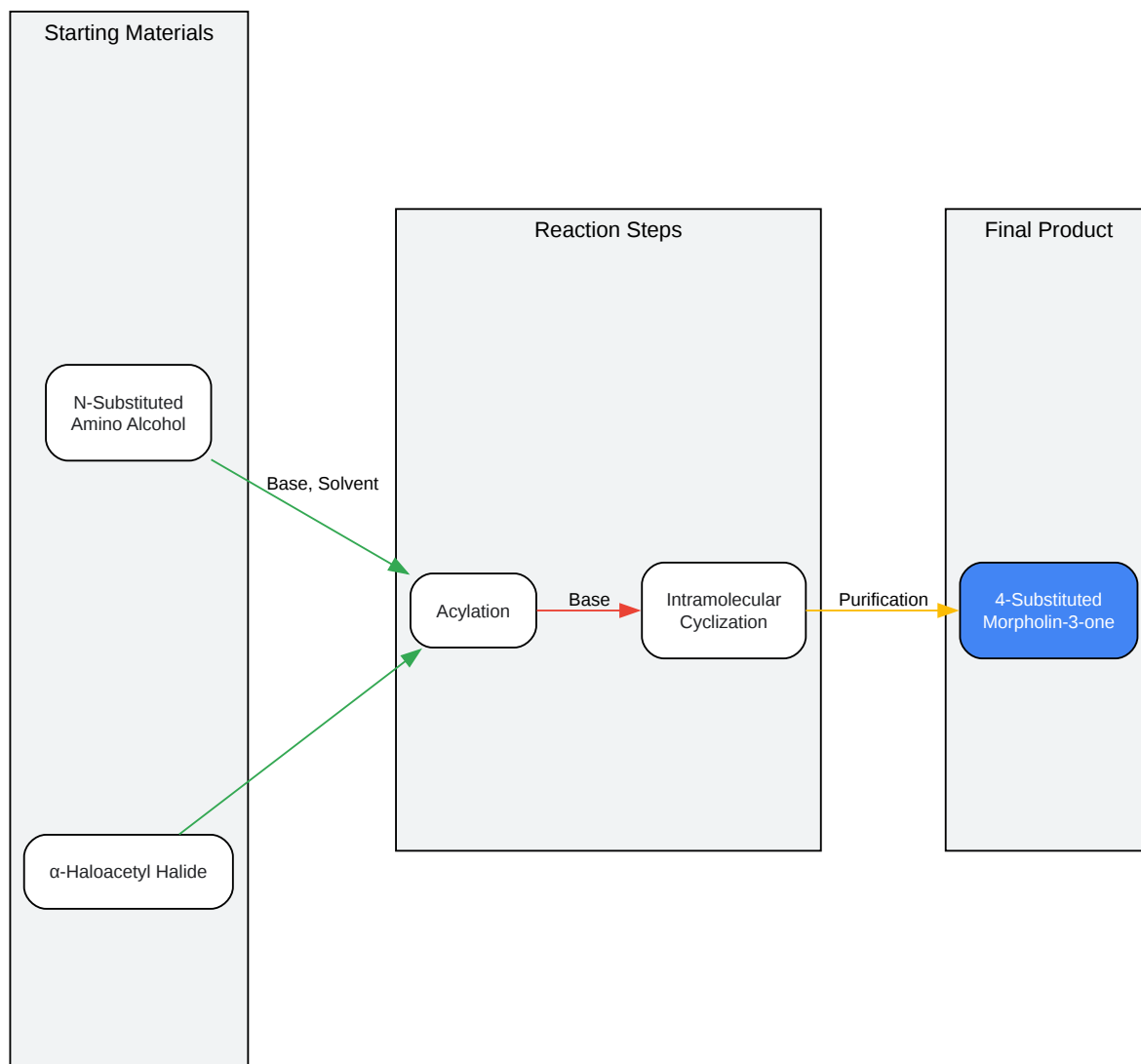
- Anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran)

Procedure:

- Dissolve N-benzylethanolamine and the base in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon) and cool the mixture in an ice bath (0 °C).
- Slowly add a solution of chloroacetyl chloride in the same anhydrous solvent to the stirred mixture.
- Allow the reaction to warm to room temperature and stir for a specified time, monitoring the reaction progress by a suitable technique (e.g., thin-layer chromatography).
- Upon completion, the reaction mixture is typically worked up by washing with water and brine.
- The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure.
- The resulting crude product, the intermediate N-benzyl-N-(2-hydroxyethyl)-2-chloroacetamide, is then treated with a base (e.g., sodium hydride or potassium tert-butoxide) in a suitable solvent to facilitate the intramolecular cyclization to **4-Benzylmorpholin-3-one**.
- The final product is then purified using standard techniques such as column chromatography or recrystallization.

Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis of 4-substituted morpholin-3-ones, providing a visual representation of the logical steps from starting materials to the final product.



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Caption: Generalized synthetic workflow for 4-substituted morpholin-3-ones.

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